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Vanitiolide: An Obscure Choleretic Agent with Limited Modern Data

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Compound of Interest		
Compound Name:	Vanitiolide	
Cat. No.:	B1662213	Get Quote

Despite its classification as a choleretic agent, detailed scientific information regarding the quantitative effects, experimental protocols, and mechanisms of action of **Vanitiolide** is scarce in currently accessible scientific literature. While its chemical identity is established, a comprehensive understanding of its choleretic properties, as demanded by modern research standards, remains elusive.

Vanitiolide, also known by its chemical name 4-(thiovanilloyl)morpholine and the trademark Bildux, is a compound recognized for its choleretic properties, meaning it is believed to increase the volume of bile secreted from the liver. Its Chemical Abstracts Service (CAS) Registry Number is 17692-71-6.

Historical references, including a retired monograph, suggest that the initial research on **Vanitiolide** and similar compounds may date back to the mid-20th century. A 1950 publication by Chabrier et al. in the Bulletin de la Société Chimique de France describes the preparation of similar morpholine-containing compounds.[1] However, extensive searches of modern scientific databases have failed to uncover specific studies that provide the in-depth technical data required for a thorough understanding of its pharmacological profile.

The Void in Modern Research

For researchers, scientists, and drug development professionals, a comprehensive technical guide would necessitate quantitative data on **Vanitiolide**'s effects on key choleretic parameters. This would include:







- Bile Flow Rate: Precise measurements of the increase in bile volume over time following administration of Vanitiolide.
- Bile Composition Analysis: Data on how Vanitiolide alters the concentration of bile acids, cholesterol, phospholipids, and other biliary lipids.

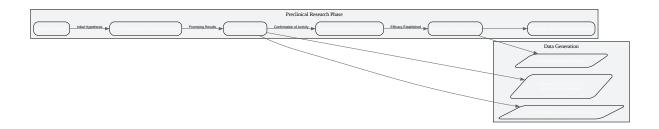
Furthermore, detailed experimental protocols from in vivo or in vitro studies would be crucial for replicating and building upon previous research. Such protocols would typically outline:

- Animal models used (e.g., species, strain, preparation).
- Dosage and administration routes.
- Methods for bile collection and analysis.
- Statistical analysis of the results.

Finally, understanding the signaling pathways through which **Vanitiolide** exerts its choleretic effect is a fundamental aspect of modern pharmacology. This would involve identifying the molecular targets and downstream signaling cascades activated or inhibited by the compound.

The absence of this critical information in the public domain makes it impossible to construct a detailed technical guide or whitepaper on **Vanitiolide**'s choleretic properties that meets the rigorous standards of the scientific and drug development community. The logical relationship for initiating such a study would be as follows:





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References

- 1. Vanitiolide [drugfuture.com]
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